

# Safeguarding Your Research: Essential Personal Protective Equipment (PPE) Protocols for Handling Avinza

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## Compound of Interest

Compound Name: **Avinza**

Cat. No.: **B8383307**

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This document provides critical, step-by-step guidance on the personal protective equipment (PPE) required for handling **Avinza** (morphine sulfate extended-release capsules). Adherence to these protocols is essential for ensuring laboratory safety and minimizing exposure to this potent opioid.

**Avinza**, containing morphine sulfate, is classified as a Schedule II controlled substance with a high potential for abuse.<sup>[1][2]</sup> Handling this substance, particularly when capsules are opened or crushed, poses a risk of exposure through inhalation of airborne particles or direct skin contact.<sup>[3][4]</sup> Therefore, stringent safety measures, including the correct selection and use of PPE, are paramount.

## Recommended Personal Protective Equipment

A risk assessment of the specific procedures being performed should determine the appropriate level of PPE.<sup>[4]</sup> The following table summarizes the recommended PPE for handling **Avinza** in a laboratory setting.

PPE Component	Specification	Purpose
Respiratory Protection	NIOSH-certified N95, N100, R100, or P100 respirator <sup>[5][6]</sup>	To prevent inhalation of airborne morphine sulfate particles, especially when handling crushed or broken capsules. <sup>[3][4]</sup>
Hand Protection	Two pairs of powder-free nitrile chemotherapy gloves <sup>[4][6][7]</sup>	To provide a barrier against skin contact and absorption. The absence of powder minimizes aerosolization of the compound. <sup>[4]</sup>
Eye and Face Protection	Safety glasses with side shields (minimum) <sup>[4]</sup>	To protect against accidental splashes or particles entering the eyes. <sup>[4]</sup>
Goggles and a face shield	Recommended when there is a significant risk of spills or splashes. <sup>[5]</sup>	
Body Protection	Disposable, impermeable long-sleeved gown <sup>[7][8]</sup>	To protect the skin and clothing from contamination. <sup>[7][8]</sup>
Sleeve covers	To protect the arm areas that may not be fully covered by the gown. <sup>[5][6]</sup>	

## Experimental Protocols: PPE Procedures

Proper donning and doffing of PPE are as crucial as its selection to prevent cross-contamination.

### Donning (Putting On) PPE:

- Hand Hygiene: Wash hands thoroughly with soap and water.
- Gown: Put on a disposable, impermeable gown, ensuring it is securely fastened.

- Respiratory Protection: If required, put on the fit-tested respirator.
- Eye and Face Protection: Put on safety glasses, goggles, or a face shield.
- Gloves: Don the first pair of nitrile gloves, pulling the cuffs over the gown's cuffs. Don the second pair of gloves over the first.

**Doffing (Taking Off) PPE:**

- Gloves (Outer Pair): Remove the outer pair of gloves.
- Gown: Remove the gown by rolling it down and away from the body to contain any contaminants.
- Gloves (Inner Pair): Remove the inner pair of gloves.
- Hand Hygiene: Wash hands thoroughly with soap and water.
- Eye and Face Protection: Remove the face shield or goggles.
- Respiratory Protection: Remove the respirator.
- Hand Hygiene: Wash hands again with soap and water.

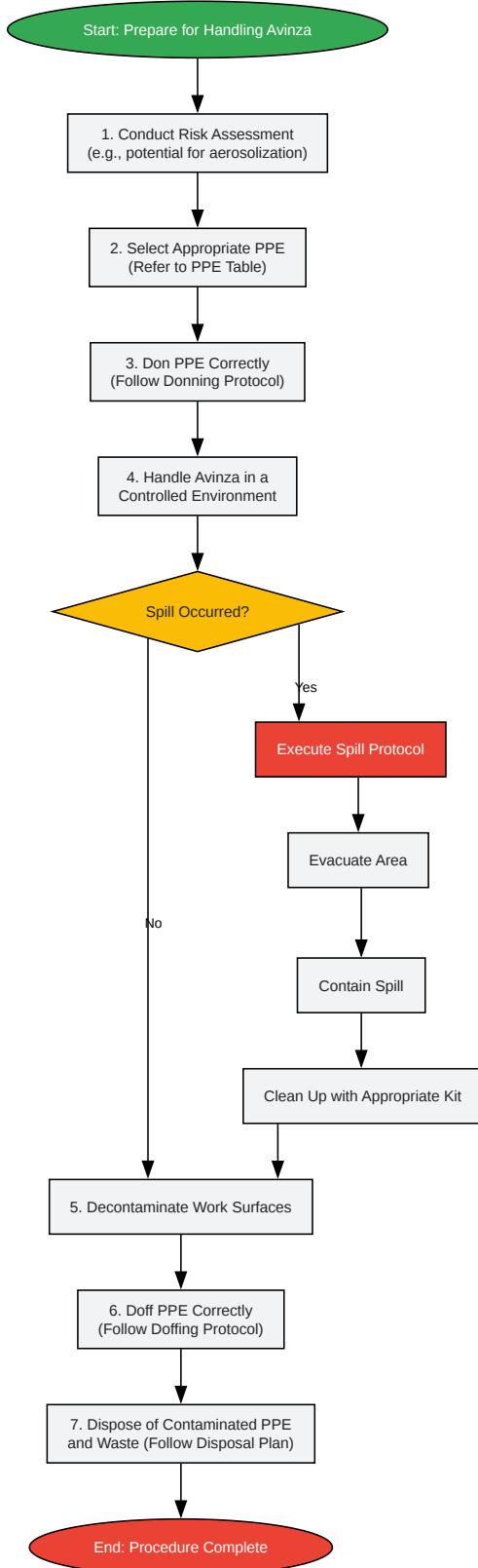
## Disposal Plan for Contaminated Materials

All disposable PPE and materials contaminated with **Avinza** must be treated as hazardous waste.[\[4\]](#)

Waste Type	Disposal Procedure
Sharps	Needles, syringes, etc., should be placed in a designated sharps container.
Contaminated PPE	Gloves, gowns, masks, etc., should be segregated from regular laboratory waste. <a href="#">[4]</a>
Place all contaminated items in a durable, labeled 6 mil polyethylene bag. <a href="#">[6]</a>	
Dispose of the sealed bag according to institutional and regulatory guidelines for hazardous pharmaceutical waste.	
Spill Cleanup Materials	All materials used to clean a spill of Avinza should be disposed of as hazardous waste in the same manner as contaminated PPE. <a href="#">[4]</a>

## Workflow for Handling Avinza

The following diagram illustrates the procedural workflow for safely handling **Avinza** in a laboratory setting, from initial risk assessment to final disposal of waste.



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Caption: Workflow for Safe Handling of **Avinza**

By implementing these safety protocols, research facilities can ensure a secure environment for personnel handling **Avinza** and maintain compliance with safety regulations.

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